

# Buquinolate: Application Notes and Protocols for Commercial Poultry Farming

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## Compound of Interest

Compound Name: Buquinolate

Cat. No.: B1668063

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## Introduction: The Challenge of Coccidiosis in Commercial Poultry

Coccidiosis, a parasitic disease of the intestinal tract caused by protozoa of the genus *Eimeria*, represents a significant economic burden on the global poultry industry. The disease leads to impaired nutrient absorption, poor growth rates, reduced feed efficiency, and in severe cases, mortality. In intensive poultry production systems, the continuous use of anticoccidial drugs has been a cornerstone of disease prevention and control. This document provides detailed application notes and protocols for **Buquinolate**, a quinolone anticoccidial agent, for use in research and drug development contexts.

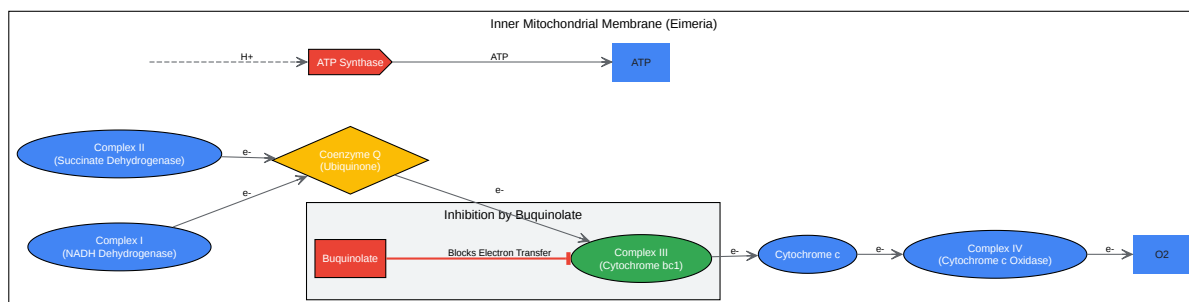
## Pharmacology of Buquinolate

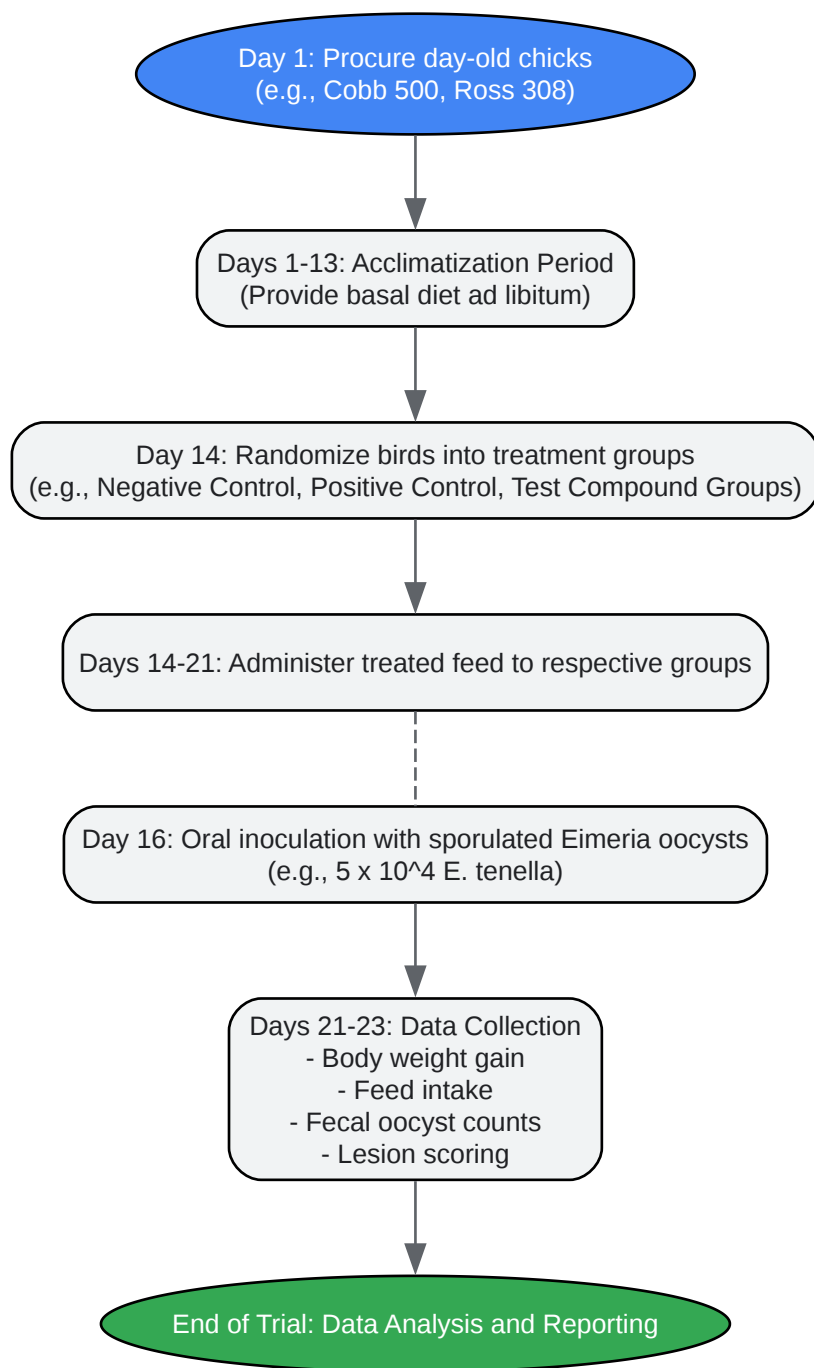
**Buquinolate** (ethyl 4-hydroxy-6,7-diisobutoxy-3-quinolinecarboxylate) is a synthetic, broad-spectrum coccidiostat. Its primary mode of action is the disruption of the parasite's mitochondrial metabolism.

## Mechanism of Action

**Buquinolate** is a potent inhibitor of the mitochondrial electron transport chain in *Eimeria* species. Specifically, it targets the ubiquinol-cytochrome c reductase region, likely at or near the cytochrome b complex. This inhibition disrupts the parasite's cellular respiration, leading to

a cessation of development, particularly at the sporozoite stage. This coccidiostatic effect prevents the parasite from completing its life cycle, thus controlling the infection within the flock.





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- To cite this document: BenchChem. [Buquinolate: Application Notes and Protocols for Commercial Poultry Farming]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1668063#buquinolate-application-in-commercial-poultry-farming\]](https://www.benchchem.com/product/b1668063#buquinolate-application-in-commercial-poultry-farming)

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